

# Baxdrostat (CIN-107): A Technical Guide for Researchers and Drug Development Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Baxdrostat*

Cat. No.: *B10830011*

[Get Quote](#)

An in-depth exploration of the chemical structure, properties, mechanism of action, and clinical development of the selective aldosterone synthase inhibitor, **Baxdrostat**.

## Introduction

**Baxdrostat** (CIN-107) is a novel, potent, and highly selective inhibitor of aldosterone synthase (CYP11B2), an enzyme critical in the terminal step of aldosterone biosynthesis.<sup>[1][2][3][4][5]</sup> Dysregulation of the renin-angiotensin-aldosterone system (RAAS), leading to excess aldosterone production, is a key contributor to the pathophysiology of hypertension and related cardiovascular and renal diseases.<sup>[1][6][7][8]</sup> **Baxdrostat**'s targeted mechanism of action offers a promising therapeutic approach for treatment-resistant hypertension and other conditions driven by aldosterone excess.<sup>[1][3][5][9][10]</sup> This technical guide provides a comprehensive overview of the chemical, pharmacological, and clinical characteristics of **Baxdrostat** for researchers, scientists, and drug development professionals.

## Chemical Structure and Properties

**Baxdrostat** is a non-steroidal, small molecule inhibitor. Its chemical identity and key physicochemical properties are summarized in the tables below.

## Chemical Identification

| Identifier        | Value                                                                                                  |
|-------------------|--------------------------------------------------------------------------------------------------------|
| IUPAC Name        | N-[(8R)-4-(1-methyl-2-oxo-3,4-dihydroquinolin-6-yl)-5,6,7,8-tetrahydroisoquinolin-8-yl]propanamide[11] |
| Synonyms          | CIN-107, RO6836191[3][4][12]                                                                           |
| CAS Number        | 1428652-17-8[11]                                                                                       |
| Molecular Formula | C22H25N3O2[11]                                                                                         |
| Molecular Weight  | 363.46 g/mol [11]                                                                                      |
| InChI Key         | VDEUDSRUMNAXJG-LJQANCHMSA-N[11]                                                                        |

## Physicochemical Properties

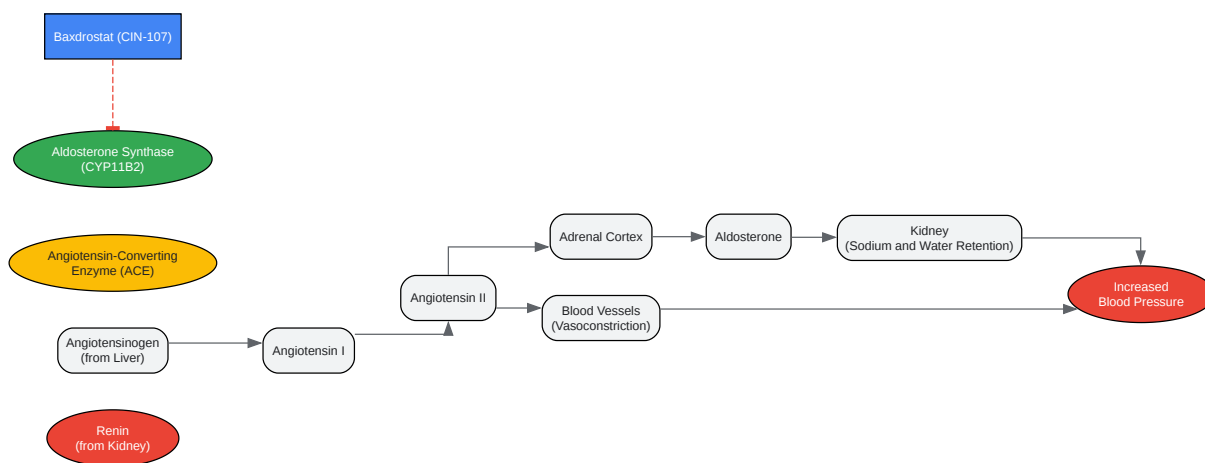
| Property   | Value               |
|------------|---------------------|
| Appearance | Solid powder[13]    |
| Solubility | Soluble in DMSO[14] |

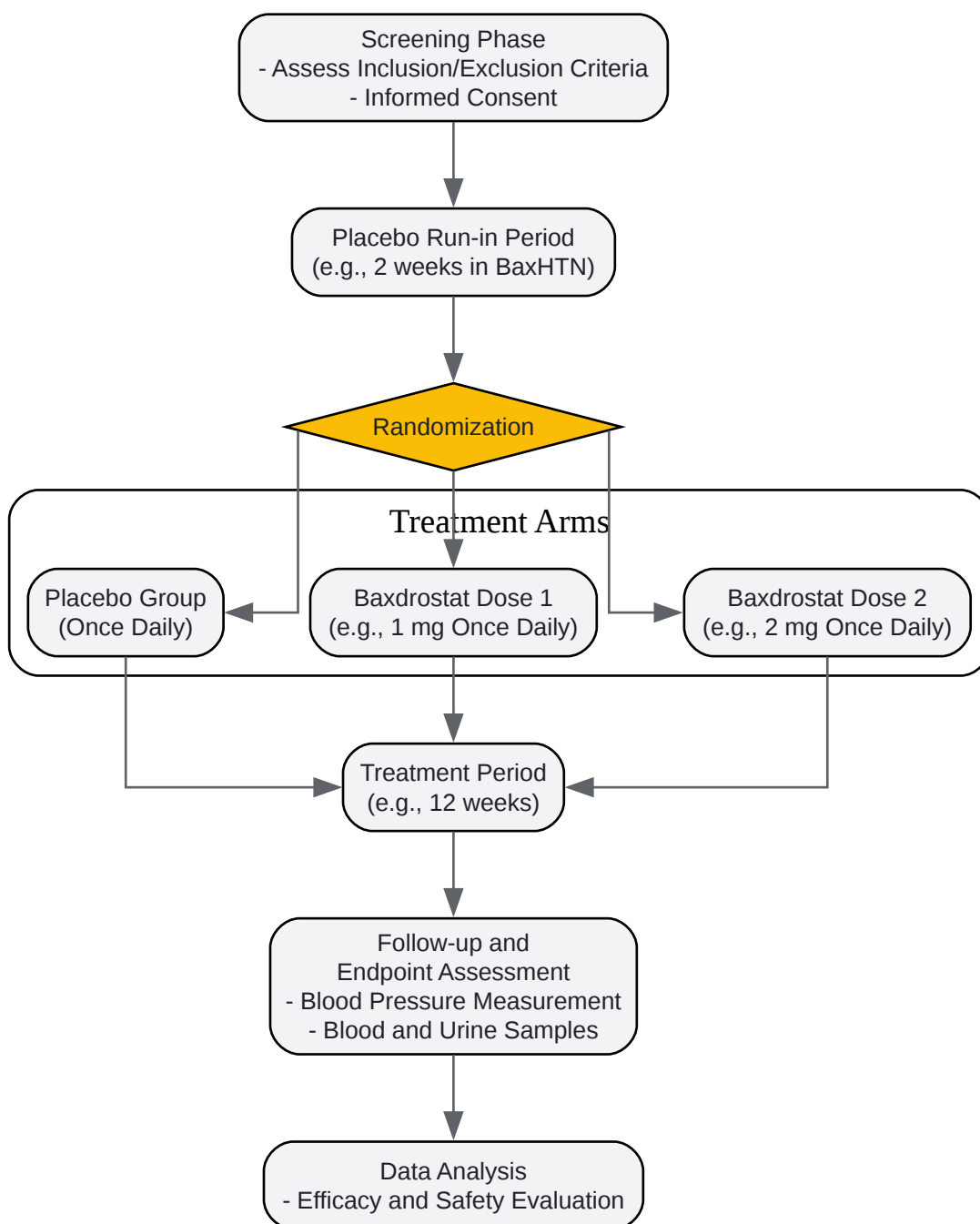
## Mechanism of Action

**Baxdrostat** exerts its pharmacological effect by selectively inhibiting aldosterone synthase (CYP11B2), the enzyme responsible for the conversion of 11-deoxycorticosterone to aldosterone in the adrenal cortex.[1][2][3][4][5] This inhibition leads to a dose-dependent reduction in plasma and urine aldosterone levels.[3][15]

A key feature of **Baxdrostat** is its high selectivity for CYP11B2 over 11 $\beta$ -hydroxylase (CYP11B1), the enzyme responsible for cortisol synthesis.[3][16] This selectivity, reported to be over 100-fold, minimizes the risk of off-target effects such as cortisol deficiency, which has been a limitation of less selective aldosterone synthase inhibitors.[2][3][16]

The following diagram illustrates the role of **Baxdrostat** within the Renin-Angiotensin-Aldosterone System (RAAS).





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Baxdrostat Efficacy and Safety in Uncontrolled and Resistant Hypertension - PMC [pmc.ncbi.nlm.nih.gov]
- 2. probechem.com [probechem.com]
- 3. The selective aldosterone synthase inhibitor Baxdrostat significantly lowers blood pressure in patients with resistant hypertension - PMC [pmc.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. cardiometabolicealth.org [cardiometabolicealth.org]
- 6. Renin–angiotensin system - Wikipedia [en.wikipedia.org]
- 7. teachmephysiology.com [teachmephysiology.com]
- 8. study.com [study.com]
- 9. BrighTN: Baxdrostat to Reduce BP in Patients With Treatment-Resistant HTN - American College of Cardiology [acc.org]
- 10. BrighTN Trial PHASE 2 TRIAL OF BAXDROSTAT.pptx [slideshare.net]
- 11. researchgate.net [researchgate.net]
- 12. baxdrostat | Ligand page | IUPHAR/BPS Guide to PHARMACOLOGY [guidetopharmacology.org]
- 13. uaclinical.com [uaclinical.com]
- 14. researchgate.net [researchgate.net]
- 15. researchgate.net [researchgate.net]
- 16. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Baxdrostat (CIN-107): A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10830011#baxdrostat-cin-107-chemical-structure-and-properties]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)